

Advanced Protocol Guide: 4-Chloro-1H-pyrrolo[2,3-d]pyridazine

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Compound of Interest

Compound Name: 4-Chloro-1H-pyrrolo[2,3-d]pyridazine

CAS No.: 23200-60-4

Cat. No.: B3254090

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Executive Summary & Strategic Utility

4-Chloro-1H-pyrrolo[2,3-d]pyridazine represents a high-value pharmacophore, functioning as a bioisostere to the widely utilized 7-azaindole (pyrrolo[2,3-b]pyridine) and 7-deazapurine (pyrrolo[2,3-d]pyrimidine) scaffolds.^[1] Its unique utility lies in the pyridazine ring (1,2-diazine), which introduces a distinct hydrogen bond acceptor profile and lowers the pKa relative to its isomers, often improving metabolic stability and solubility profiles in kinase inhibitor discovery (e.g., JAK, VEGFR targets).

This guide details three core workflows:

- Synthesis of the Chloro-Scaffold (Deoxychlorination).
- C4-Functionalization via SNAr (Library generation).
- C4-Carbon-Carbon Bond Formation (Suzuki-Miyaura Coupling).^[1]

Chemical Properties & Handling[1][2]

- CAS: 23200-60-4[1][2]
- MW: 153.57 g/mol [1][2]
- Appearance: Off-white to pale yellow solid.[1]
- Solubility: Soluble in DMSO, DMF, DMAc. Sparingly soluble in DCM/MeOH mixtures. Poorly soluble in water.
- Stability: Stable at -20°C. The C4-chloride is hydrolytically stable at neutral pH but susceptible to hydrolysis under strong basic/acidic aqueous conditions at elevated temperatures.[1]

Safety Warning: This compound is a potent electrophile.[1] The synthesis involves Phosphorus Oxychloride (

), which reacts violently with water to release HCl and phosphoric acid. All reactions must be performed in a fume hood.

Experimental Protocols

Protocol A: Deoxychlorination (Synthesis of the Scaffold)

Objective: Conversion of 1H-pyrrolo[2,3-d]pyridazin-4(5H)-one to **4-Chloro-1H-pyrrolo[2,3-d]pyridazine**. Mechanism: Activation of the lactam tautomer by

followed by nucleophilic attack of chloride.

Materials:

- Precursor: 1H-pyrrolo[2,3-d]pyridazin-4(5H)-one (CAS: 106984-91-2)[1]
- Reagent: Phosphorus oxychloride (, excess)
- Solvent: Acetonitrile (MeCN) or Toluene (optional, can run neat)

- Base:

-Dimethylaniline (catalytic/stoichiometric)

Step-by-Step Methodology:

- Setup: In a flame-dried round-bottom flask equipped with a reflux condenser and a drying tube, suspend the starting lactam (1.0 equiv) in anhydrous (10-15 volumes).
 - Expert Insight: For stubborn substrates, add 1.0 equiv of -dimethylaniline. This acts as a proton scavenger and accelerates the formation of the imidoyl chloride species.
- Reaction: Heat the mixture to reflux (oil bath) for 4–6 hours.
 - Monitoring: The suspension should clear to a homogeneous dark solution. Monitor by TLC (10% MeOH in DCM). Aliquot workup: quench a drop in MeOH/NH₃ before spotting to observe the product (the chloride is stable enough for TLC).
- Workup (Critical Step):
 - Cool the reaction to RT. Remove excess under reduced pressure (rotary evaporator with a base trap).
 - Pour the thick residue slowly onto crushed ice/water with vigorous stirring. Maintain temperature <10°C to prevent hydrolysis of the product.
 - Neutralize carefully with saturated or to pH ~8.

- Isolation: Extract with Ethyl Acetate ()^[3] Wash combined organics with brine, dry over , and concentrate.^[3]
- Purification: Recrystallize from EtOH or flash chromatography (Hexane/EtOAc gradient).

Protocol B: Nucleophilic Aromatic Substitution (S_NAr)

Objective: Introduction of amine motifs at C4 to generate kinase inhibitor libraries. Rationale: The pyridazine ring is electron-deficient, making the C4-chloride highly reactive toward nucleophiles without requiring transition metal catalysis.^[1]

Materials:

- Substrate: **4-Chloro-1H-pyrrolo[2,3-d]pyridazine**^{[1][2][4]}
- Nucleophile: Primary or secondary amine (1.2 – 1.5 equiv)
- Base: DIPEA (Hunig's base) or (2.0 equiv)
- Solvent: n-Butanol (n-BuOH), IPA, or DMF.^[1]

Step-by-Step Methodology:

- Reaction Assembly: Dissolve the chloro-scaffold (1.0 equiv) in n-BuOH (0.2 M concentration). Add the amine (1.2 equiv) and DIPEA (2.0 equiv).
- Thermal Activation:
 - Method A (Standard): Heat to in a sealed tube for 12–16 hours.
 - Method B (Microwave - Recommended): Irradiate at for 30–60 minutes.

- Expert Insight: If the N1-pyrrole nitrogen is unprotected, use a protic solvent like n-BuOH. [\[1\]](#) The solvent assists in proton transfer and stabilizes the transition state. If N1 is protected (e.g., with SEM, Boc, Tosyl), aprotic solvents like DMF or DMSO are superior.
- Workup:
 - Evaporate the solvent.[\[5\]](#)
 - Triturate the residue with water to remove salts. The product often precipitates as a solid. Filter and wash with cold ether.
 - If oil remains, extract with DCM and purify via silica gel chromatography (DCM/MeOH 95:5).

Protocol C: Suzuki-Miyaura Cross-Coupling

Objective: Installation of aryl/heteroaryl groups at C4. Challenge: The free N1-H can poison Palladium catalysts. Solution: Use of a pre-catalyst system or protecting the N1 position (e.g., SEM, THP) prior to coupling is highly recommended for high yields.

Materials:

- Substrate: **4-Chloro-1H-pyrrolo[2,3-d]pyridazine** (Preferably N1-protected)[\[1\]](#)
- Partner: Aryl Boronic Acid / Pinacol Ester (1.3 equiv)
- Catalyst:
(5 mol%) or
/XPhos for difficult substrates.
- Base:
(2M aqueous solution, 3.0 equiv)
- Solvent: 1,4-Dioxane / Water (4:1 ratio).

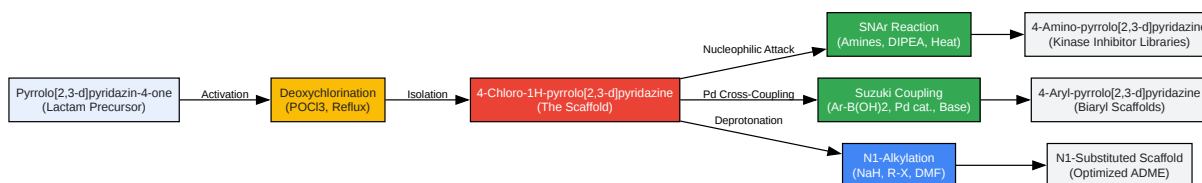
Step-by-Step Methodology:

- Degassing: In a microwave vial, combine the substrate, boronic acid, and base solution in Dioxane/Water. Sparge with Argon for 5 minutes.
 - Trustworthiness Check:[1] Oxygen is the enemy of this reaction. Ensure the solution is thoroughly degassed to prevent homocoupling of the boronic acid.
- Catalyst Addition: Add the Pd catalyst quickly under an Argon stream. Seal the vial immediately.
- Reaction: Heat to

for 2–4 hours (or microwave at

for 45 min).
- Workup:
 - Filter through a Celite pad to remove Palladium black. Rinse with EtOAc.[3]
 - Wash filtrate with brine, dry, and concentrate.[3]
- Purification: Flash chromatography. Note that pyridazine derivatives can be polar; use a gradient up to 10% MeOH in DCM.

Reaction Workflow Visualization



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Caption: Synthetic workflow for the functionalization of the **4-chloro-1H-pyrrolo[2,3-d]pyridazine** scaffold, highlighting divergent pathways for library generation.

Data Summary & Troubleshooting

Parameter	SNAr Protocol	Suzuki Coupling
Primary Challenge	Low reactivity with sterically hindered amines.[1]	Catalyst poisoning by free N1-H.
Solvent Choice	n-BuOH (Protic solvents assist rate).[1]	Dioxane/Water (Requires biphasic system).
Temp. Range	100°C - 140°C (Microwave preferred).[1]	80°C - 100°C.
Key By-product	Hydrolysis to starting lactam (if wet).[1]	Protodeboronation of boronic acid.
Expert Tip	Add 1 eq. of NaI to generate transient Iodo-species for faster kinetics.	Protect N1 with SEM or Boc group before coupling.

References

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